

An In-depth Technical Guide to Research on HDHD4 and its Inhibitors

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Compound of Interest

Compound Name: HDHD4-IN-1

Cat. No.: B15574510

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A note on nomenclature: Publicly available scientific literature and commercial catalogs do not list a compound under the specific name "**HDHD4-IN-1**." The following guide provides comprehensive information on the protein target, HDHD4 (Haloacid dehalogenase-like hydrolase domain-containing protein 4), also known as NANP (N-acylneuraminate-9-phosphatase), and its known inhibitors for research purposes.

Overview of HDHD4/NANP

HDHD4, or N-acylneuraminate-9-phosphatase (NANP), is an enzyme belonging to the haloacid dehalogenase (HAD) superfamily.^{[1][2]} Its primary function is the dephosphorylation of N-acylneuraminate 9-phosphate to produce N-acylneuraminate (sialic acid) and a phosphate group.^{[1][2]} This enzymatic reaction is a step in the biosynthesis of sialic acids, which are crucial components of glycoproteins and glycolipids involved in various cellular processes. The catalytic activity of NANP is dependent on the presence of magnesium and is inhibited by vanadate and calcium.^{[1][2]}

Purchasing for Research

While a specific compound named "**HDHD4-IN-1**" is not commercially available, researchers can procure the recombinant human HDHD4/NANP protein for in vitro studies, such as inhibitor screening and functional assays.

Suppliers of Recombinant Human HDHD4/NANP Protein:

Supplier	Catalog Number	Product Name	Pricing
NKMAX Bio	ATGP0741	Recombinant human HDHD4/NANP protein	20ug / USD 80; 100ug / USD 240; 500ug / USD 720[3]
Abostecbio	-	Recombinant human HDHD4/NANP protein	Contact for pricing
Prospec Bio	ENZ-009	NANP Human Recombinant	Contact for pricing

Known Inhibitors of HDHD4/NANP

Research has led to the design and characterization of specific inhibitors of HDHD4. One such inhibitor is detailed in a 2013 publication in Bioorganic & Medicinal Chemistry Letters.

Phosphonate Inhibitor (Compound 3):

A key publication describes a phosphonate inhibitor, referred to as "Compound 3," where the C-9 oxygen of the substrate is replaced with a non-labile methylene (CH₂) group.[4] This modification results in a potent inhibitor of HDHD4.

Quantitative Data for HDHD4/NANP and Inhibitor:

Compound	Parameter	Value
Neu5Ac-9-P (native substrate)	K _m	47 μM[4]
Compound 3 (phosphonate inhibitor)	IC ₅₀	11 μM[4]

Experimental Protocols

Expression and Purification of Recombinant Human HDHD4/NANP

A common method for producing the recombinant protein for research is through expression in *E. coli*.

- Expression System: *E. coli* [\[1\]](#)
- Construct: The human NANP protein is fused with a His-tag at the N-terminus to facilitate purification. [\[1\]](#)
- Purification: The protein is purified from the cell lysate using conventional chromatography techniques, likely affinity chromatography targeting the His-tag. [\[1\]](#)
- Purity: The final product should have a purity of greater than 90% as determined by SDS-PAGE. [\[1\]](#)

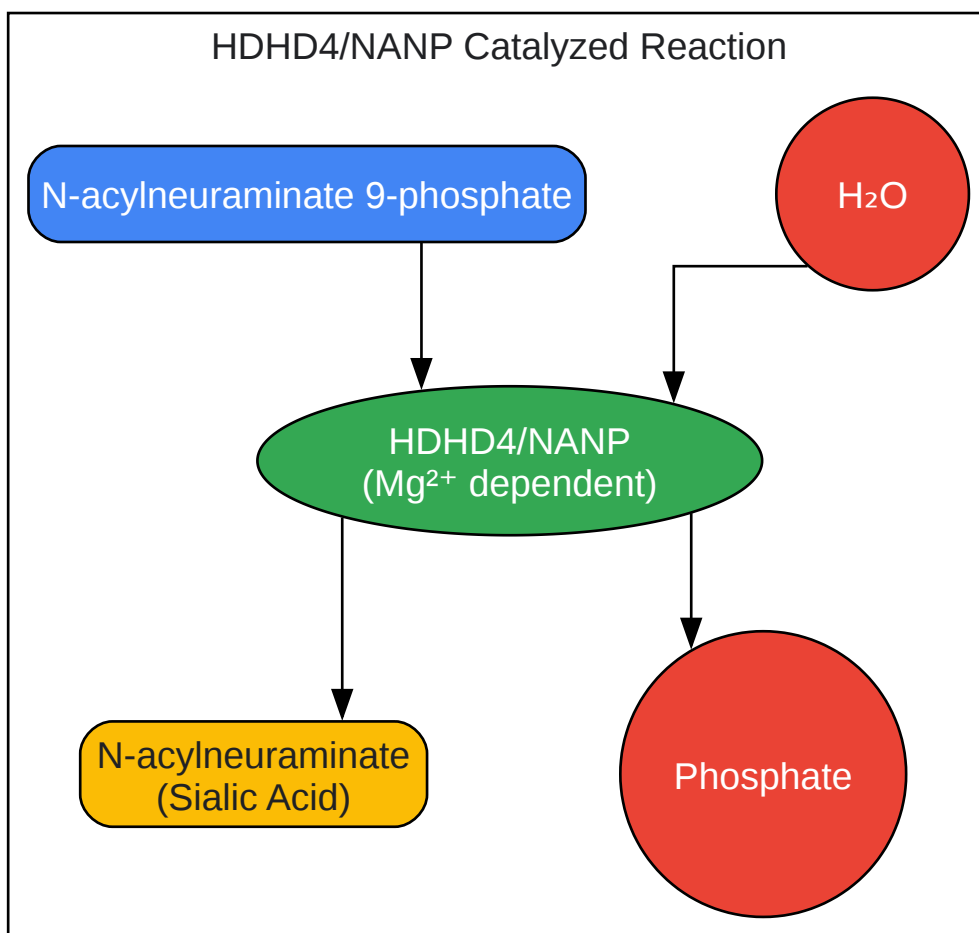
Storage and Handling of Recombinant HDHD4/NANP

- Short-term Storage: The protein can be stored at +2°C to +8°C for up to one week. [\[1\]](#)[\[2\]](#)
- Long-term Storage: For extended periods, it is recommended to aliquot the protein and store it at -20°C to -80°C. To maintain stability, a carrier protein (such as 0.1% HSA or BSA) can be added. It is important to avoid repeated freeze-thaw cycles. [\[1\]](#)[\[5\]](#)
- Formulation: A typical formulation for the liquid protein is in 20mM Tris-HCl buffer (pH 8.0) containing 10% glycerol, 2mM DTT, and 100mM NaCl. [\[1\]](#)

Signaling Pathways and Experimental Workflows

Enzymatic Reaction of HDHD4/NANP

The following diagram illustrates the catalytic function of HDHD4/NANP in the sialic acid biosynthesis pathway.



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